

# Solvent Red 195 (CAS: 164251-88-1): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Solvent red 195

Cat. No.: B1595644

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## Introduction

**Solvent Red 195**, identified by CAS number 164251-88-1, is a synthetic organic compound belonging to the sulphonazo series of azo dyes.<sup>[1]</sup> It presents as a bluish-red or deep red powder and is primarily utilized for its coloring properties in various industrial applications, particularly in plastics, resins, and fibers.<sup>[2][3][4]</sup> Its high thermal stability, good light fastness, and strong coloring power make it a versatile colorant for materials such as polystyrene (PS), polycarbonate (PC), and polyethylene terephthalate (PET).<sup>[2][5][6]</sup> While its primary use is industrial, an understanding of its chemical properties, synthesis, and toxicological profile is essential for researchers and scientists in various fields.

## Physicochemical Properties

The key physicochemical properties of **Solvent Red 195** are summarized in the table below, compiled from various technical data sheets and safety documents. These properties are crucial for its application and for understanding its behavior in different matrices.

| Property                | Value                        | References |
|-------------------------|------------------------------|------------|
| Appearance              | Bluish-red / Deep red powder | [2][3]     |
| Melting Point           | 214-216 °C                   | [2][5][7]  |
| Heat Resistance (in PS) | 300 °C                       | [2][6]     |
| Light Fastness (in PS)  | 7-8 (on a scale of 1-8)      | [3]        |
| Molecular Formula       | Not consistently reported    |            |
| Molecular Weight        | Not consistently reported    |            |

## Solubility

**Solvent Red 195** is characterized by its solubility in organic solvents and insolubility in water. [1] The solubility in various solvents at 20°C is detailed in the table below.

| Solvent         | Solubility (g/L) |
|-----------------|------------------|
| Acetone         | 1.4              |
| Butyl Acetate   | 1.3              |
| Methylbenzene   | 2.7              |
| Dichloromethane | 37.0             |
| Ethyl Alcohol   | 0.6              |

## Experimental Protocols

### Synthesis of Solvent Red 195

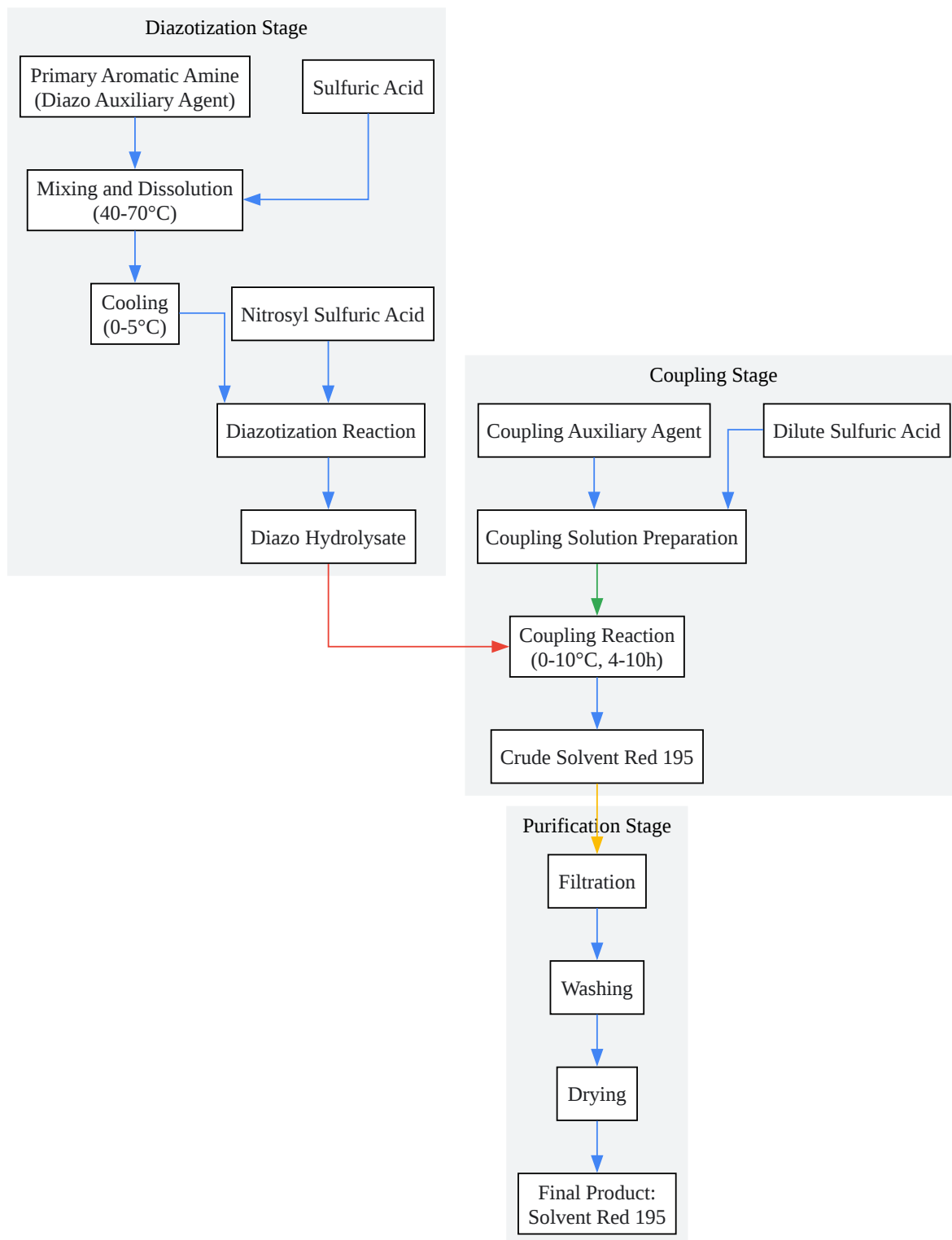
A representative synthesis method for **Solvent Red 195** involves a two-step process: diazotization followed by a coupling reaction. The following protocol is based on information from patent literature.[8][9]

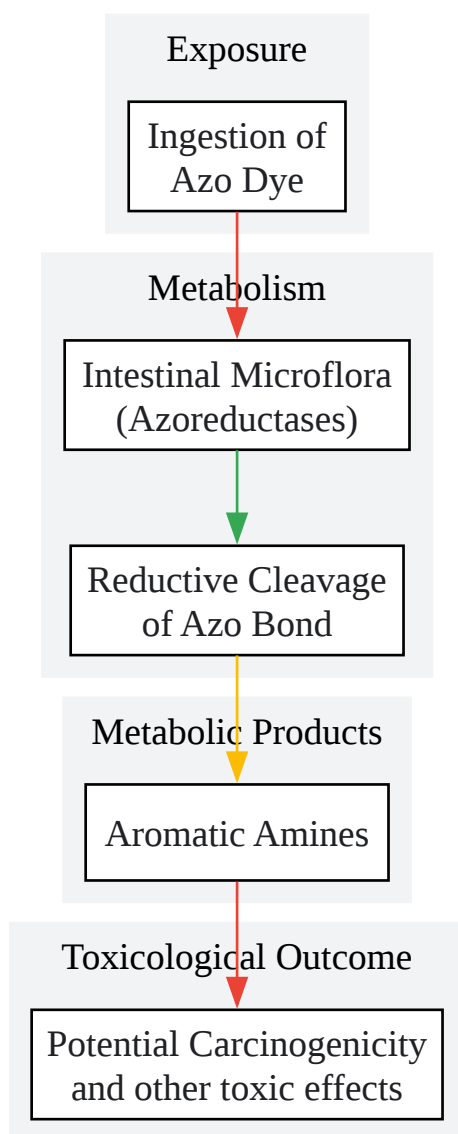
#### 1. Diazotization Reaction:

- Reactants: A primary aromatic amine (diazotization auxiliary agent), nitrosyl sulfuric acid, and sulfuric acid.
- Procedure:
  - In a reaction vessel, the diazo auxiliary agent is slowly added to sulfuric acid with stirring.
  - The mixture is stirred for a specified period at a controlled temperature (e.g., 40-70 °C) until the agent is completely dissolved.
  - The solution is then cooled to a low temperature (e.g., 0-5 °C).
  - Nitrosyl sulfuric acid is added to the cooled solution to carry out the diazotization, forming a diazonium salt solution. The temperature is maintained below 5 °C.[8]
  - A diazonium salt ionic liquid stabilizer may be added to the product to obtain the diazo hydrolysate.[8][9]

## 2. Coupling Reaction:

- Reactants: Diazo hydrolysate and a coupling auxiliary agent in dilute sulfuric acid.
- Procedure:
  - A solution of the coupling auxiliary agent is prepared in dilute sulfuric acid (e.g., 70-90% mass concentration).[8]
  - The diazo hydrolysate is placed in a separate coupling reaction vessel.
  - The coupling solution is slowly added to the diazo solution while maintaining a controlled temperature (e.g., 0-10 °C).[10]
  - The reaction is allowed to proceed for several hours (e.g., 4-10 hours).[8]
  - After the reaction is complete, the resulting solid product (**Solvent Red 195**) is isolated by filtration, washed, and dried.[8]





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